

3-(Hexyloxy)propylamine molecular structure and weight

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Compound of Interest

Compound Name: 3-(Hexyloxy)propylamine

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An In-depth Technical Guide to 3-(Hexyloxy)propylamine

This technical guide provides a comprehensive overview of **3-(Hexyloxy)propylamine**, a versatile bifunctional molecule with applications as a chemical intermediate and coupling agent. [1] Aimed at researchers, scientists, and professionals in drug development, this document details the molecule's structural and physicochemical properties, outlines key experimental protocols for its synthesis, and presents a logical workflow for its industrial production.

Molecular Structure and Properties

3-(Hexyloxy)propylamine is an ether-amine hybrid molecule, a structural characteristic that imparts both hydrophilic and lipophilic properties.[1] The primary amine group provides a site of basicity and nucleophilicity, while the hexyloxy tail creates a nonpolar, hydrocarbon character. [1]

Physicochemical and Structural Data

The quantitative properties of **3-(Hexyloxy)propylamine** are summarized in the table below for clear reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₂₁ NO	[2][3]
Molecular Weight	159.27 g/mol	[2][3]
IUPAC Name	3-hexoxypropan-1-amine	
CAS Number	16728-61-3	[2][3]
Appearance	Colorless to light yellow liquid	
Boiling Point	~200 - 210 °C / 229.7 °C at 760 mmHg	[1]
Density	~0.84 - 0.851 g/cm ³	[1]
Flash Point	~78 - 79.4 °C	
Solubility in Water	Slightly soluble	
SMILES	CCCCCOCCCN	
InChIKey	NWGJTXNNXLHFSE-UHFFFAOYSA-N	

Experimental Protocols: Synthesis of 3-(Hexyloxy)propylamine

The industrial synthesis of **3-(Hexyloxy)propylamine** is primarily achieved through two efficient pathways. The first involves the cyanoethylation of hexanol followed by the catalytic hydrogenation of the resulting nitrile intermediate. An alternative route is the reductive amination of 3-(hexyloxy)propanal.

Protocol 1: Synthesis via Nitrile Intermediate

This common industrial method involves two main steps:

Step 1: Synthesis of 3-(Hexyloxy)propionitrile (Cyanoethylation)

This reaction, also known as cyanoethylation, involves the alkoxylation of acrylonitrile with 1-hexanol.

- Reactants: 1-Hexanol and Acrylonitrile.
- Catalyst: A base catalyst is used to facilitate the reaction. Sodium methoxide is a common and effective choice, though other alkali metal hydroxides like potassium hydroxide can also be employed.
- Procedure:
 - Charge a reaction vessel with 1-hexanol and the base catalyst.
 - Slowly add acrylonitrile to the mixture while controlling the temperature, as the reaction is exothermic.
 - Stir the mixture until the reaction is complete, which can be monitored by techniques such as Gas Chromatography (GC) or Thin-Layer Chromatography (TLC).
 - Upon completion, neutralize the catalyst with an acid.
 - Purify the resulting 3-(hexyloxy)propionitrile, typically through distillation, to remove unreacted starting materials and byproducts.

Step 2: Catalytic Hydrogenation of 3-(Hexyloxy)propionitrile

The nitrile intermediate is then reduced to the primary amine.

- Reactant: 3-(Hexyloxy)propionitrile.
- Catalyst: Raney Nickel is a commonly used catalyst for this hydrogenation.
- Reagents: Hydrogen gas (H_2) and an inhibitor to improve selectivity.
- Procedure:
 - Load the 3-(hexyloxy)propionitrile, Raney Nickel catalyst, and a solvent (if necessary) into a high-pressure reactor.

- To enhance selectivity towards the primary amine and prevent the formation of secondary and tertiary amine byproducts, an inhibitor such as liquid ammonia is added (typically 5-10% by weight). Treating the Raney Nickel catalyst with an alkaline solution (e.g., potassium hydroxide) can also improve the yield of the primary amine.
- Pressurize the reactor with hydrogen gas (e.g., to 3.6 MPa).
- Heat the mixture (e.g., to 85°C) and maintain it under agitation.
- Monitor the reaction progress by measuring hydrogen uptake.
- Once the reaction is complete, cool the reactor, vent the excess hydrogen, and filter the mixture to remove the catalyst.
- The final product, **3-(Hexyloxy)propylamine**, is then purified, typically by vacuum distillation. This process can achieve yields of 90-92%.

Protocol 2: Synthesis via Reductive Amination

This alternative pathway involves the oxidation of an alcohol to an aldehyde, followed by reductive amination.

Step 1: Oxidation of 3-(Hexyloxy)propanol to 3-(Hexyloxy)propanal

- Reactant: 3-(Hexyloxy)propanol.
- Oxidizing Agent: A mild oxidizing agent is required to prevent over-oxidation to the carboxylic acid. The Swern oxidation is a suitable method.
- Procedure (Swern Oxidation):
 - Activate dimethyl sulfoxide (DMSO) with oxalyl chloride or trifluoroacetic anhydride at low temperatures (e.g., -78°C) in a suitable solvent like dichloromethane.
 - Add a solution of 3-(hexyloxy)propanol to the activated DMSO.
 - After a short period, add a hindered base such as triethylamine to promote the elimination reaction that forms the aldehyde.

- Allow the reaction to warm to room temperature.
- Perform an aqueous workup to isolate the 3-(hexyloxy)propanal. The volatile byproducts (dimethyl sulfide, carbon monoxide, carbon dioxide) simplify purification.

Step 2: Reductive Amination of 3-(Hexyloxy)propanal

- Reactants: 3-(Hexyloxy)propanal and Ammonia (NH_3).
- Reducing Agent: A reducing agent such as sodium cyanoborohydride (NaBH_3CN) or catalytic hydrogenation can be used.
- Procedure (using Catalytic Hydrogenation):
 - Combine 3-(hexyloxy)propanal with ammonia in a suitable solvent within a pressure reactor.
 - Add a hydrogenation catalyst, such as Raney Nickel or Palladium on Carbon (Pd/C).
 - Pressurize the reactor with hydrogen gas.
 - Heat and stir the mixture until the reaction is complete.
 - After cooling and depressurizing, filter out the catalyst.
 - Purify the resulting **3-(Hexyloxy)propylamine** by distillation.

Logical Workflow Visualization

The following diagram illustrates the key steps in the industrial synthesis of **3-(Hexyloxy)propylamine** via the nitrile intermediate pathway, which is a prevalent method for its production.



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Industrial Synthesis Workflow for **3-(Hexyloxy)propylamine**.

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References

- 1. bocsci.com [bocsci.com]
- 2. Heterogeneous Catalytic Hydrogenation of 3-Phenylpropionitrile over Palladium on Carbon - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
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